

Laboratory preparation of MK-447 stock solution

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Compound of Interest

Compound Name: MK-447

Cat. No.: B1215111

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Application Notes and Protocols for MK-447

For Researchers, Scientists, and Drug Development Professionals

Introduction

MK-447, identified chemically as 2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol, is a phenolic compound recognized for its activity as a free radical scavenger and a nonsteroidal anti-inflammatory agent.^[1] Its mechanism of action involves the enhancement of prostaglandin synthesis, specifically promoting the formation of the endoperoxide PGH₂.^{[2][3]} These characteristics make **MK-447** a compound of interest for research in inflammation and related signaling pathways.

These application notes provide detailed protocols for the preparation of **MK-447** stock solutions for laboratory use, alongside a summary of its known biological activities and relevant signaling pathways.

Data Presentation

Physicochemical Properties of MK-447

Property	Value	Reference
Chemical Name	2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol	N/A
Alternative Name	2-aminomethyl-4-tert-butyl-6-iodophenol	[1]
Molecular Formula	C ₁₁ H ₁₆ INO	[1]
Molecular Weight	305.16 g/mol	[1]
Appearance	Solid (form may vary)	N/A
Melting Point	146-146.5 °C	ChemicalBook

Solubility and Storage Recommendations

Quantitative solubility data for **MK-447** in common laboratory solvents is not readily available. Phenolic compounds, in general, exhibit good solubility in organic solvents. For initial experiments, a small-scale solubility test is recommended.

Solvent	General Recommendation	Storage of Stock Solution (General Guidance) [4]
DMSO	Recommended as a primary solvent for phenolic compounds.	-80°C for up to 6 months; -20°C for up to 1 month.
Ethanol	Potentially a suitable solvent.	-80°C for up to 6 months; -20°C for up to 1 month.
DMF	Potentially a suitable solvent.	-80°C for up to 6 months; -20°C for up to 1 month.

Note: The stability of **MK-447** in solution has not been definitively reported. It is recommended to prepare fresh solutions for critical experiments and to store stock solutions in small aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol for Preparation of a 10 mM MK-447 Stock Solution in DMSO

Materials:

- MK-447 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

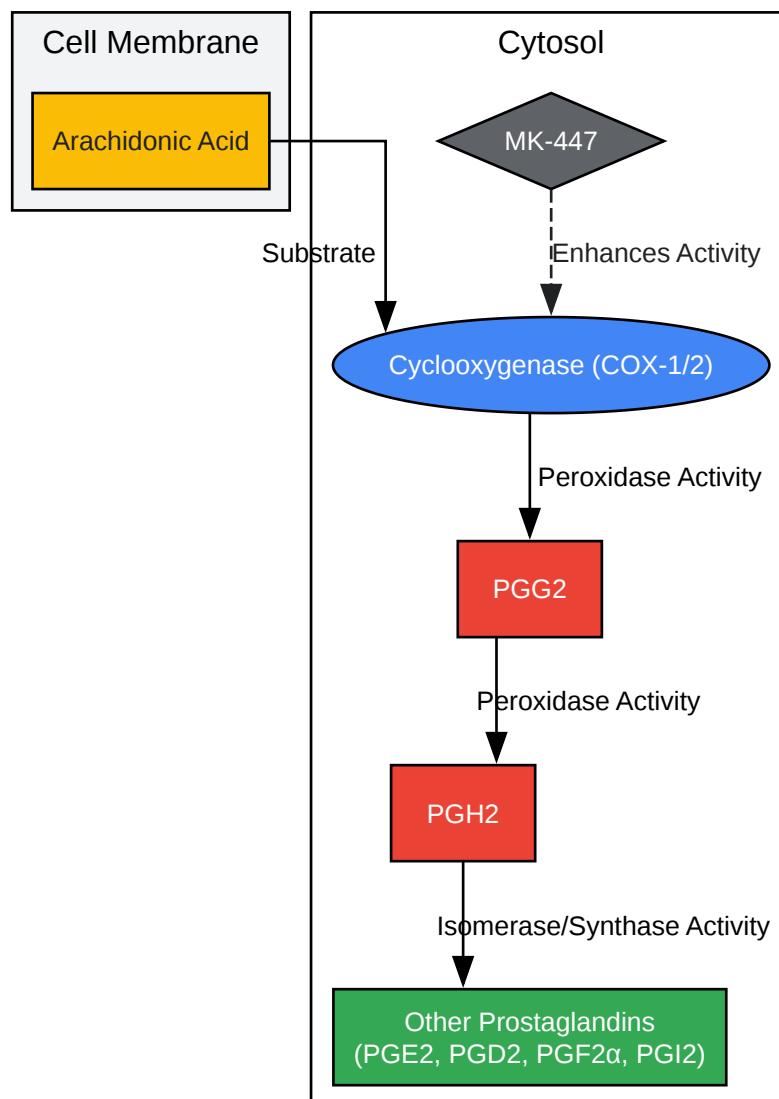
- Pre-weighing Preparation: Before opening, centrifuge the vial of MK-447 powder to ensure any material adhering to the cap or sides is collected at the bottom.
- Weighing: Carefully weigh out 1 mg of MK-447 powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - Volume (μ L) = (Mass (mg) / Molecular Weight (g/mol)) * 1000
 - Volume (μ L) = (1 mg / 305.16 g/mol) * 1000 = 3.277 μ L
 - For practical pipetting, it is advisable to prepare a larger volume. For example, to prepare 100 μ L of a 10 mM solution, weigh out 0.305 mg of MK-447 and add 100 μ L of DMSO. To prepare 1 mL, weigh out 3.05 mg and add 1 mL of DMSO.

- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the **MK-447** powder.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Mandatory Visualization

Signaling Pathway of MK-447 in Prostaglandin Synthesis

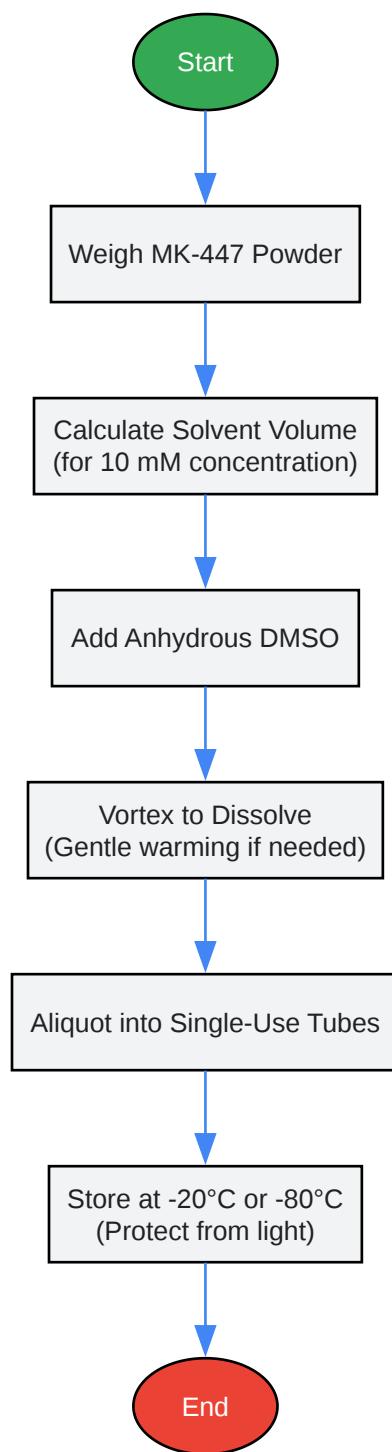
Mechanism of MK-447 in Prostaglandin Synthesis

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Caption: **MK-447** enhances prostaglandin synthesis.

Experimental Workflow for MK-447 Stock Solution Preparation

Workflow for MK-447 Stock Solution Preparation

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Caption: **MK-447** stock solution preparation workflow.

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References

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